An In-depth Technical Guide to the Safe Handling of Dimethyl Sulfoxide-13C2

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Compound of Interest	
Compound Name:	*Dimethyl sulfoxide-13C2*
CAS No.:	*136321-15-8*
Cat. No.:	*B156267*

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This guide provides a comprehensive overview of the essential safety and handling precautions for **Dimethyl Sulfoxide-13C2** (DMSO-13C2). Designed for researchers, scientists, and professionals in drug development, this document moves beyond mere procedural lists to explain the scientific rationale behind each recommendation. By understanding the chemical nature of DMSO and the context of isotopic labeling, laboratory personnel can ensure both personal safety and the integrity of their experimental outcomes.

Section 1: Core Principles and Isotopic Context

Dimethyl Sulfoxide (DMSO) is a powerful and versatile aprotic solvent widely utilized in chemical, biological, and pharmaceutical research. Its unique ability to dissolve a broad spectrum of polar and nonpolar compounds, coupled with its rapid penetration of biological membranes, makes it an invaluable tool.

The compound in question, **Dimethyl sulfoxide-13C2**, is isotopically labeled with two stable, non-radioactive carbon-13 atoms. It is critical to understand that this isotopic substitution does not alter the fundamental chemical reactivity or the toxicological profile of the molecule. The safety precautions required for DMSO-13C2 are identical to those for standard, unlabeled

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DMSO. The primary distinction lies in the high value of the isotopically labeled material and its application in sensitive analytical techniques like NMR spectroscopy and mass spectrometry, where preventing chemical and isotopic contamination is paramount to data integrity.

The most significant safety consideration for DMSO is its ability to act as a carrier agent.[1][2] DMSO is readily absorbed through the skin and can transport dissolved substances along with it into the bloodstream.[1][2] This property means that any toxic contaminants present in the DMSO or on the skin surface can be rapidly internalized, posing a significant health risk.[1][2] Therefore, the core directive for handling DMSO-13C2 is twofold: protect yourself from the solvent and its potential solutes, and protect the high-purity, expensive reagent from contamination.

Section 2: Hazard Identification and Physicochemical Properties

DMSO is classified as a combustible liquid.[2][3] While not highly flammable, it can form explosive vapor-air mixtures when heated.[3][4][5]

Key Hazards:

- Combustibility: The liquid is combustible and can be ignited by heat, sparks, or open flames.[3][6] Vapors are heavier than air and may travel along the ground to distant ignition sources.[3][4]
- Skin Absorption: Rapidly penetrates the skin, which can lead to irritation and the absorption of other dissolved, potentially hazardous materials.[1][2][6]
- Eye Irritation: Can cause serious eye irritation.[2]
- Incompatibility: Reacts vigorously with strong oxidizing agents, strong acids, and strong bases.[6]
- Thermal Decomposition: Can decompose at elevated temperatures (above 189°C), releasing toxic sulfur oxides and other hazardous gases.[5][6]

Table 1: Physical and Chemical Properties of Dimethyl Sulfoxide

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Property	Value	Source
Chemical Formula	$(^{13}CH_3)_2SO$	N/A
Molecular Weight	80.16 g/mol (approx.)	N/A
Appearance	Clear, colorless liquid	[2][7]
Odor	Odorless to slight garlic-like	[4]
Boiling Point	189 °C (372 °F)	[2][3]
Melting Point	16 - 19 °C (61 - 66 °F)	[3][4]
Flash Point	87 °C (189 °F)	[2][6]
Autoignition Temp.	301 °C (574 °F)	[6]
Solubility in Water	Completely miscible	[8]
Vapor Density	2.7 (Air = 1.0)	[8]

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

Given DMSO's carrier properties, establishing robust barriers to exposure is the most critical aspect of its safe handling. This involves a combination of engineering controls and appropriate PPE.

Engineering Controls:

- Ventilation: Always handle DMSO-13C2 in a well-ventilated area. A certified chemical fume hood is strongly recommended to minimize inhalation of vapors or aerosols.[1][4]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE): The selection of PPE must be deliberate and based on the properties of DMSO. Standard laboratory PPE is often insufficient.

Table 2: Recommended Personal Protective Equipment for Handling DMSO-13C2

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PPE Category	Specification & Rationale
Hand Protection	Primary: Butyl rubber or fluoroelastomer gloves.[1][9] Rationale: Standard nitrile gloves are easily penetrated by DMSO and offer inadequate protection.[9] Butyl rubber provides excellent resistance. Always inspect gloves for integrity before use and dispose of them immediately after handling or if contamination is suspected.[2]
Eye Protection	Chemical safety goggles or a full-face shield where splashing is possible.[1][2] Rationale: Protects against direct splashes that can cause serious eye irritation. Standard safety glasses with side shields offer minimal protection against liquid splashes.
Skin/Body Protection	A lab coat or chemical-resistant apron.[2] Rationale: Prevents contamination of personal clothing. Because DMSO can carry other chemicals through clothing and into the skin, any contaminated lab coats should be removed promptly and decontaminated or disposed of properly.
Respiratory Protection	Generally not required if handled within a fume hood. In cases of insufficient ventilation or large-scale use, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[6]

Section 4: Safe Handling and Storage Protocols

A systematic approach to handling and storage is essential to prevent accidents and maintain the purity of the reagent.

Experimental Workflow for Safe Handling:

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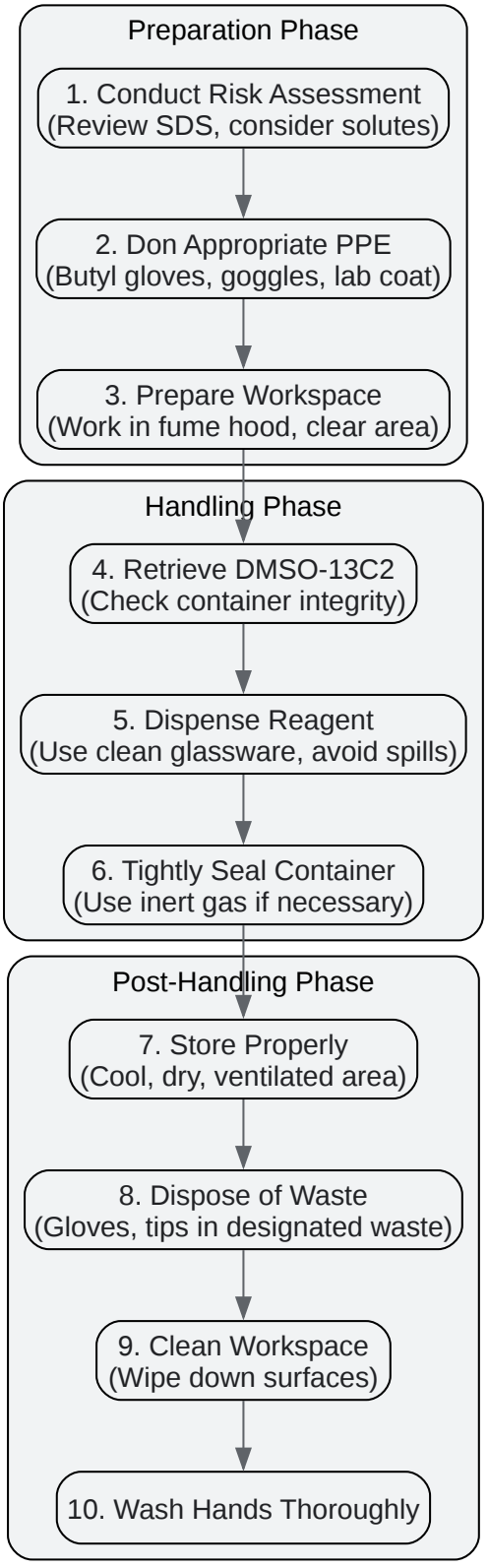

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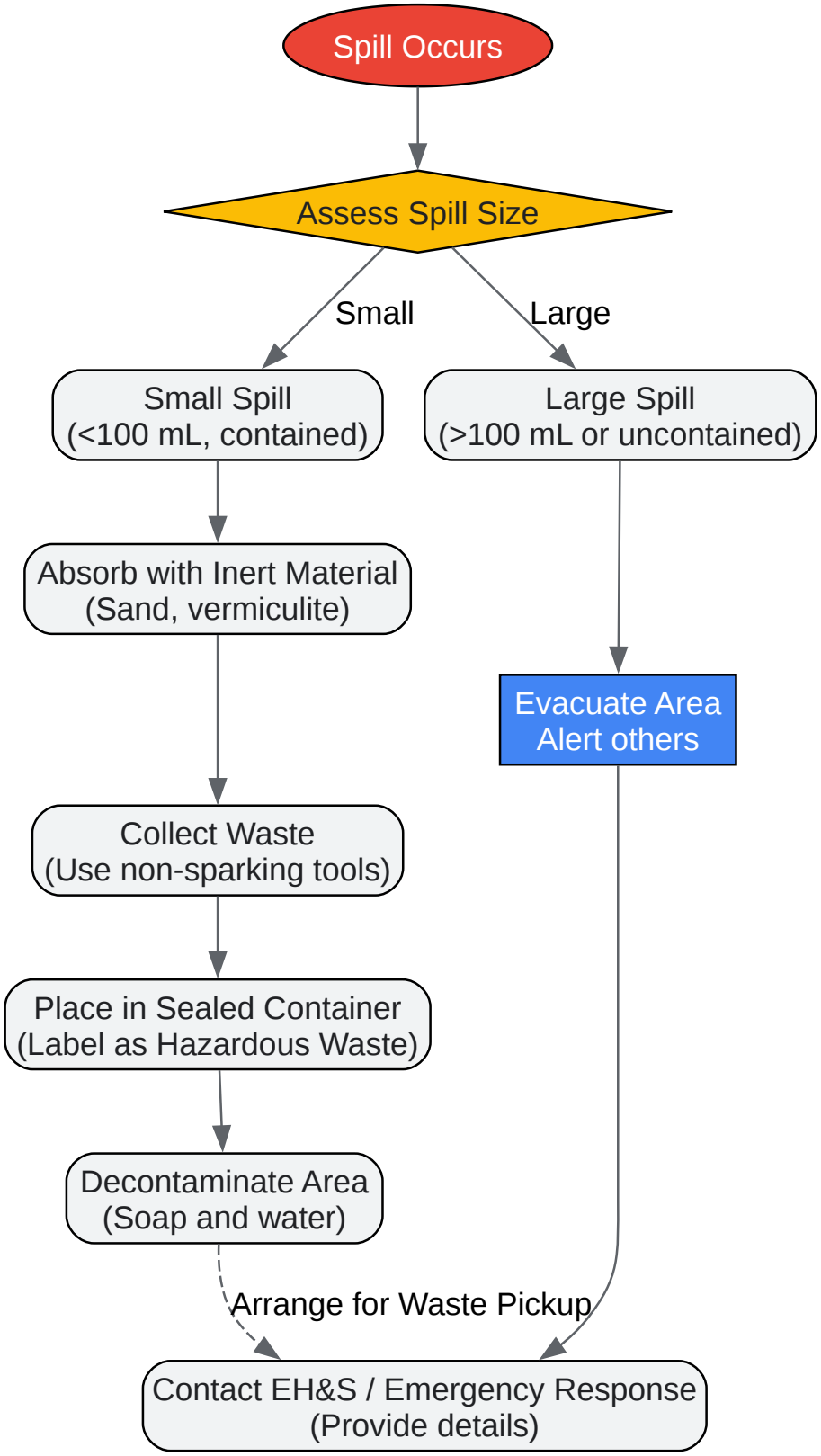

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Caption: Decision Tree for DMSO Spill Response.

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Spill Cleanup Protocol:

- Control Ignition Sources: Immediately remove all sources of ignition from the area. [6]2. Containment: For small spills, contain the liquid with an inert absorbent material like vermiculite, sand, or earth. [7][10]Do not use combustible materials like paper towels to absorb the bulk of the spill.

- Collection: Once absorbed, collect the material using non-sparking tools and place it into a suitable, sealable container for chemical waste. [6]4. Decontamination: Clean the spill area with soap and water. [10]5. Large Spills: For large spills, evacuate the area immediately and contact your institution's Environmental Health & Safety (EH&S) department or emergency response team. [10]

Section 6: Waste Management and Disposal

Proper disposal is a critical final step in the safe handling lifecycle.

- All waste containing DMSO-13C2, including contaminated gloves, absorbent materials, and empty containers, must be treated as hazardous chemical waste.

- Collect waste in a clearly labeled, sealed container. Do not mix with incompatible waste streams.

- Disposal must be handled by a licensed disposal company or through your institution's EH&S department. [2]Sink disposal is strictly prohibited. [10] Due to the high cost of DMSO-13C2, consider experimental designs that minimize waste. Unlike radioactive materials, there is no requirement for decay-in-storage. The disposal protocol is dictated entirely by the chemical hazards of DMSO and any other dissolved substances.

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